

# Application Notes and Protocols for Measuring HPN217 Efficacy

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## Compound of Interest

Compound Name: LXQ-217

Cat. No.: B15135502

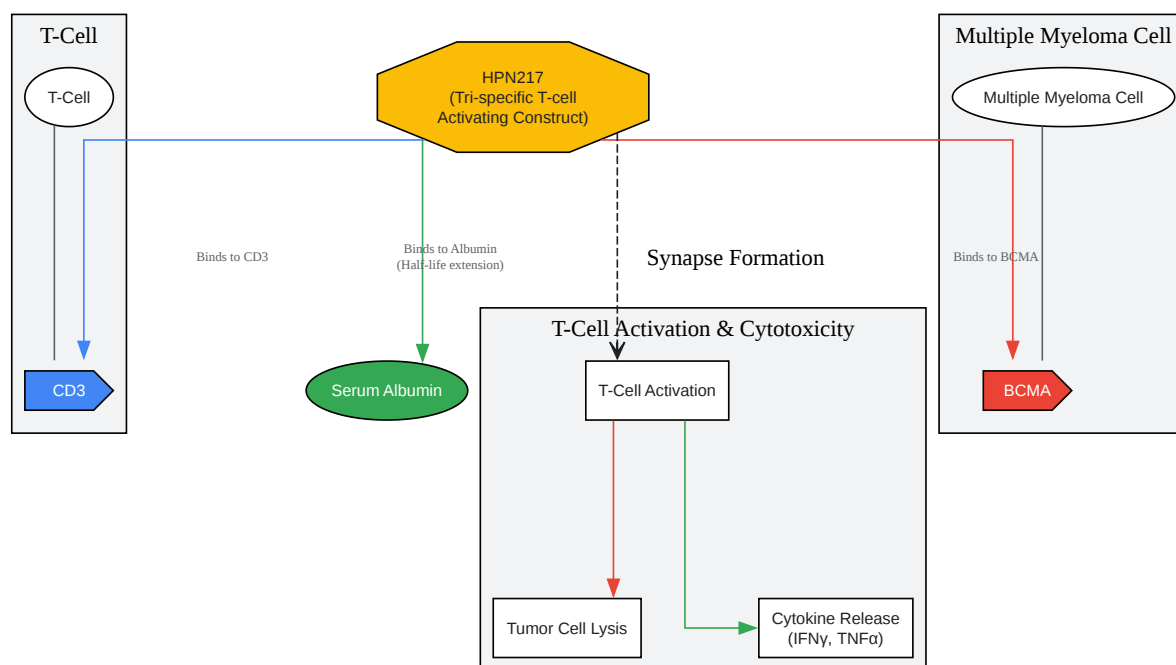
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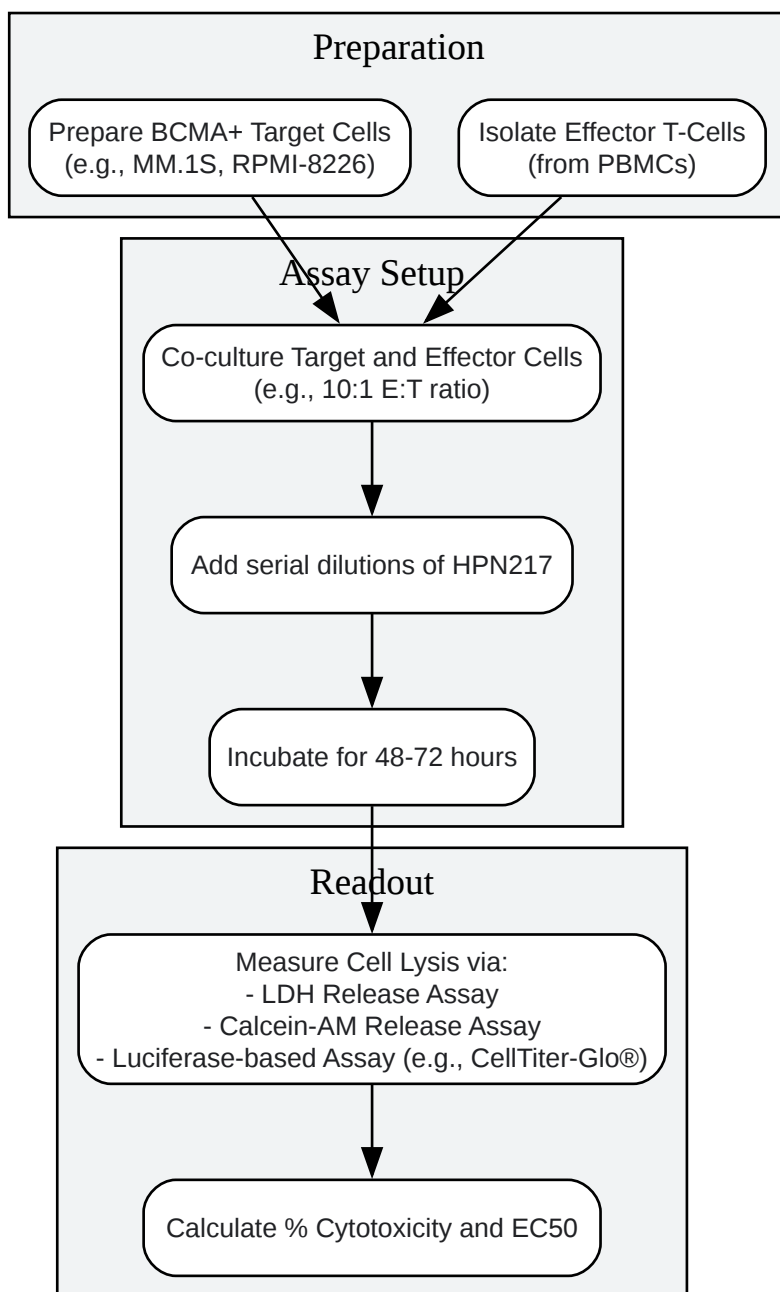
For Researchers, Scientists, and Drug Development Professionals

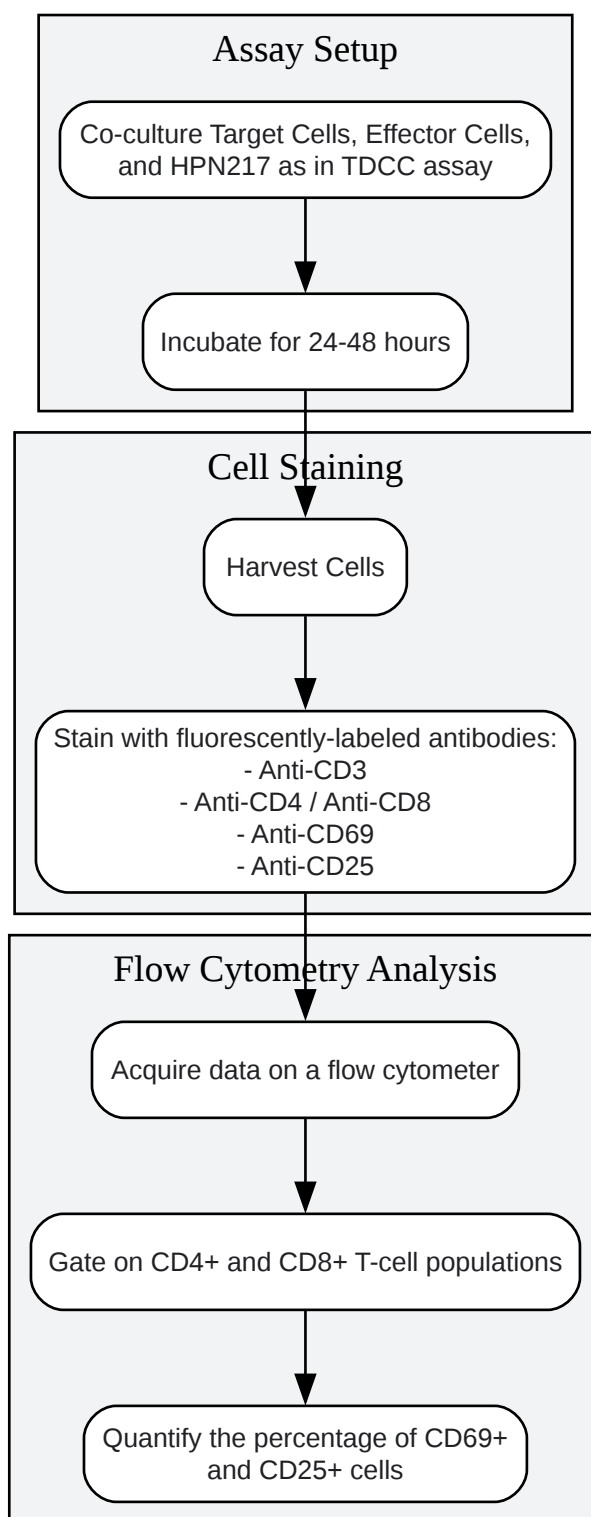
These application notes provide detailed protocols for key cell-based assays to measure the efficacy of HPN217, a tri-specific T-cell activating construct (TriTAC). HPN217 is designed to engage T-cells to kill multiple myeloma cells by simultaneously binding to B-cell maturation antigen (BCMA) on tumor cells, CD3 on T-cells, and human serum albumin (HSA) to extend its half-life.[1][2][3][4] The following protocols will guide researchers in assessing the primary functions of HPN217: inducing T-cell mediated cytotoxicity against target cancer cells, promoting T-cell activation, and stimulating cytokine release.

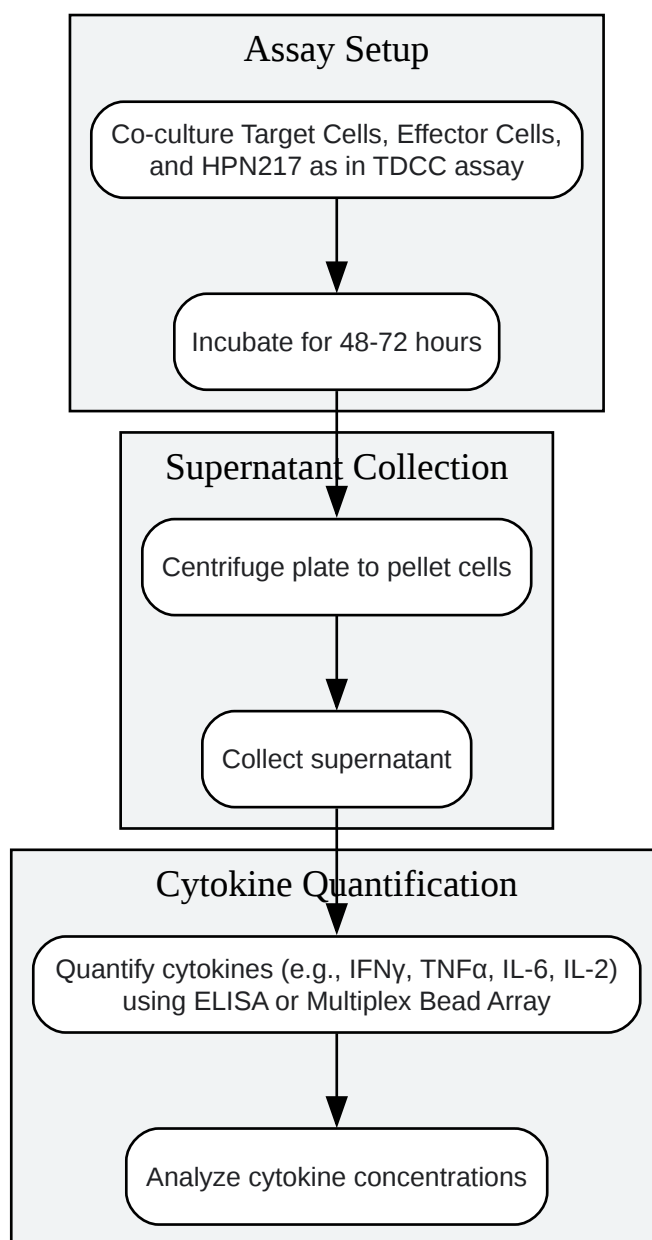
## Mechanism of Action

HPN217 redirects a patient's own T-cells to recognize and eliminate BCMA-expressing multiple myeloma cells.[5] This is achieved through the formation of a synapse between the T-cell and the cancer cell, leading to T-cell activation and subsequent tumor cell lysis.[4]









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